

Application Notes and Protocols for Measuring Platelet GPVI Expression via Flow Cytometry

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Compound of Interest

Compound Name: GPVI antagonist 2

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

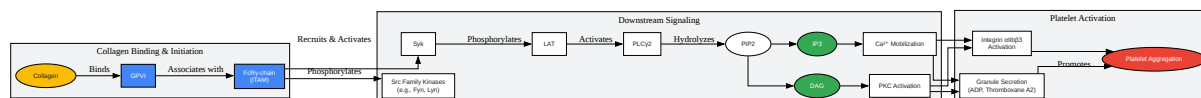
Glycoprotein VI (GPVI) is a critical signaling receptor for collagen on the surface of platelets.^[1] It plays a major role in collagen-induced platelet activation and aggregation, processes fundamental to both hemostasis and thrombosis.^[2] The expression level of GPVI on the platelet surface can influence platelet reactivity and has been linked to various pathological conditions, including atherothrombosis and immune thrombocytopenia.^{[3][4][5]} Consequently, accurate measurement of GPVI expression is crucial for research into platelet function, thrombotic diseases, and the development of novel antiplatelet therapies. Flow cytometry offers a simple, reliable, and reproducible method for quantifying GPVI density on the platelet surface.

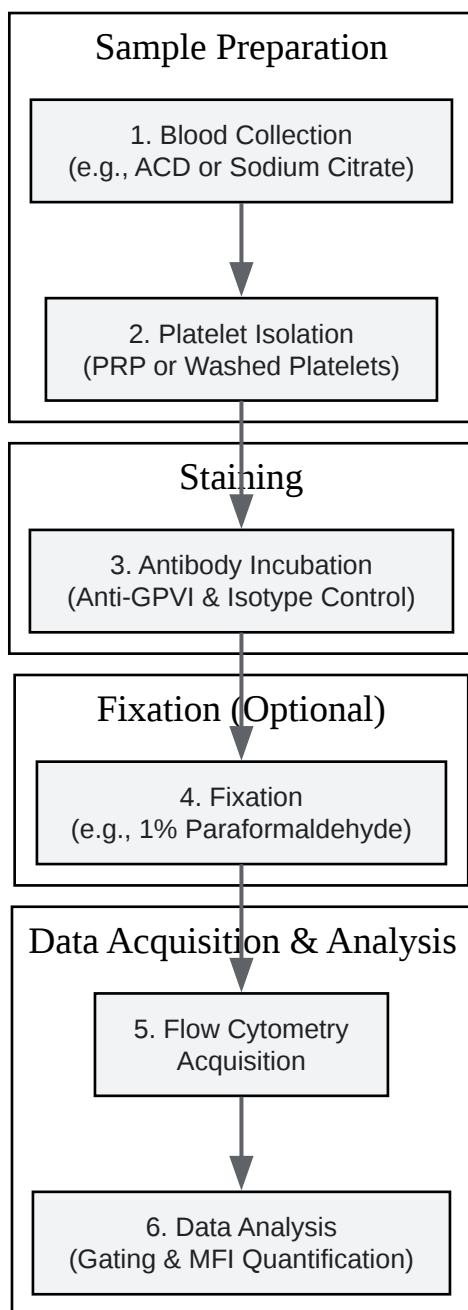
This document provides a detailed protocol for measuring GPVI expression on human platelets using flow cytometry. It also includes an overview of the GPVI signaling pathway and a summary of key experimental parameters.

GPVI Signaling Pathway

Upon binding to collagen, GPVI initiates a signaling cascade that leads to platelet activation. This process involves the phosphorylation of the associated Fc receptor γ -chain (FcR γ), which then recruits and activates spleen tyrosine kinase (Syk). This leads to the activation of phospholipase C γ 2 (PLC γ 2) and subsequent downstream signaling events, including calcium

mobilization and activation of integrin $\alpha\text{IIb}\beta 3$, ultimately resulting in platelet aggregation and thrombus formation.





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References

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